

Application Notes and Protocols: Preparation of OPD Substrate Solution for ELISA

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Compound of Interest

Compound Name: *1,2-Phenylenediamine dihydrochloride*

Cat. No.: *B147417*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

o-Phenylenediamine dihydrochloride (OPD) is a widely used water-soluble chromogenic substrate for horseradish peroxidase (HRP) in Enzyme-Linked Immunosorbent Assay (ELISA) procedures.^{[1][2][3]} In the presence of HRP and hydrogen peroxide (H₂O₂), OPD is oxidized to produce a soluble, yellow-orange product, 2,3-diaminophenazine.^{[1][4]} The intensity of the color is proportional to the amount of HRP activity, which in turn corresponds to the quantity of the analyte in the sample. The color development can be measured spectrophotometrically at 450 nm.^{[1][5]} The reaction can be terminated by the addition of an acid, such as 3 M H₂SO₄ or 3 M HCl, which changes the product's color and shifts the absorbance maximum to 492 nm.^{[1][4][6]}

Safety Precautions

- o-Phenylenediamine (OPD): OPD is a potential mutagen and should be handled with extreme care.^{[1][7]} Always consult the Safety Data Sheet (SDS) before use.^{[2][4]} Wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety goggles.^[7] Avoid inhalation of dust and direct contact with skin.^{[7][8]}
- Hydrogen Peroxide (H₂O₂): 30% Hydrogen peroxide is a strong oxidizer and can cause skin and eye burns.^[7] It should be handled in a fume hood.^[7]

- Waste Disposal: Dispose of OPD waste according to local, regional, and national regulations.[\[7\]](#)

Reagents and Materials

- o-Phenylenediamine dihydrochloride (OPD) powder or tablets
- Dibasic sodium phosphate (Na_2HPO_4)
- Citric acid
- 30% Hydrogen peroxide (H_2O_2)
- Sulfuric acid (H_2SO_4) or Hydrochloric acid (HCl)
- Deionized or distilled water
- pH meter
- Vortex mixer
- Graduated cylinders and pipettes
- Amber bottle or a container protected from light[\[8\]](#)

Experimental Protocols

Two primary protocols are provided: preparation from individual components and preparation using a convenient all-in-one tablet set.

Protocol 1: Preparation from Individual Components

This protocol involves preparing the substrate buffer and then dissolving the OPD and adding hydrogen peroxide.

Part A: Preparation of 0.05 M Phosphate-Citrate Buffer (pH 5.0)

- To prepare 100 mL of the buffer, combine the following reagents:

- 25.7 mL of 0.2 M dibasic sodium phosphate[1][2]
- 24.3 mL of 0.1 M citric acid[1][2]
- 50 mL of deionized water[1][2]
- Mix the solution thoroughly.
- Verify the pH with a calibrated pH meter and adjust to pH 5.0 if necessary.[1][2]
- Alternative: Commercially available phosphate-citrate buffer tablets can be dissolved in deionized water according to the manufacturer's instructions to yield a 0.05 M, pH 5.0 buffer. [1][6]

Part B: Preparation of Final OPD Substrate Solution

- Allow OPD powder or tablets to reach room temperature before use.[1][9]
- Weigh out the appropriate amount of OPD to achieve a final concentration of 0.4 mg/mL. For example, to prepare 25 mL of solution, dissolve one 10 mg OPD tablet.[1]
- Add the OPD to the prepared 0.05 M phosphate-citrate buffer (pH 5.0). Do not touch the tablets with your fingers.[1]
- Vortex the solution until the OPD is completely dissolved.[1]
- Immediately before use, add 40 μ L of fresh 30% hydrogen peroxide (H_2O_2) for every 100 mL of substrate solution.[1][2][4][6]
- Protect the solution from light and use it within one hour for best results.[8]

Protocol 2: Preparation Using a Commercial All-in-One Tablet Set (e.g., SIGMAFAST™ OPD)

These kits provide pre-measured tablets containing OPD, a urea hydrogen peroxide source, and buffer components, simplifying the preparation process.[8]

- Allow the foil-packaged tablets (one OPD tablet and one urea hydrogen peroxide tablet) to reach room temperature.[\[8\]](#)
- For each set of tablets, add them to 20 mL of deionized water in an amber bottle.[\[8\]](#)[\[10\]](#)
Avoid skin contact with the tablets.[\[8\]](#)
- Vortex until the tablets are fully dissolved.[\[8\]](#)
- The substrate solution is now ready for use. Protect it from light and use it within one hour.[\[8\]](#)

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative parameters for the preparation and use of OPD substrate solution.

Parameter	Value	Notes
Buffer Composition	0.05 M Phosphate-Citrate	pH is critical for optimal enzyme activity. [1] [8]
Buffer pH	5.0	Adjust if necessary. [1] [2]
OPD Concentration	0.4 - 0.5 mg/mL	A typical working concentration. [1] [5] [8]
H ₂ O ₂ (30%) Volume	40 µL per 100 mL buffer	Add fresh, immediately before use. [1] [2] [6]
ELISA Incubation Volume	200 µL per well	Typical volume for a 96-well plate. [1] [8]
Incubation Time	30 minutes	Incubation should be done in the dark. [1] [6] [8]
Incubation Temperature	Room Temperature	
Stop Solution	3 M H ₂ SO ₄ or 3 M HCl	Add 50 µL per 200 µL of reaction solution. [1] [8]
Absorbance (Kinetic)	450 nm	For reading the reaction without a stop solution. [1] [4]
Absorbance (Endpoint)	492 nm	For reading the reaction after adding a stop solution. [1] [3] [4]
Solution Stability	< 1 hour	Prepared substrate solution is light-sensitive. [8] [10]
Tablet Storage	2-8 °C	Protect from light, heat, and moisture. [1] [9]

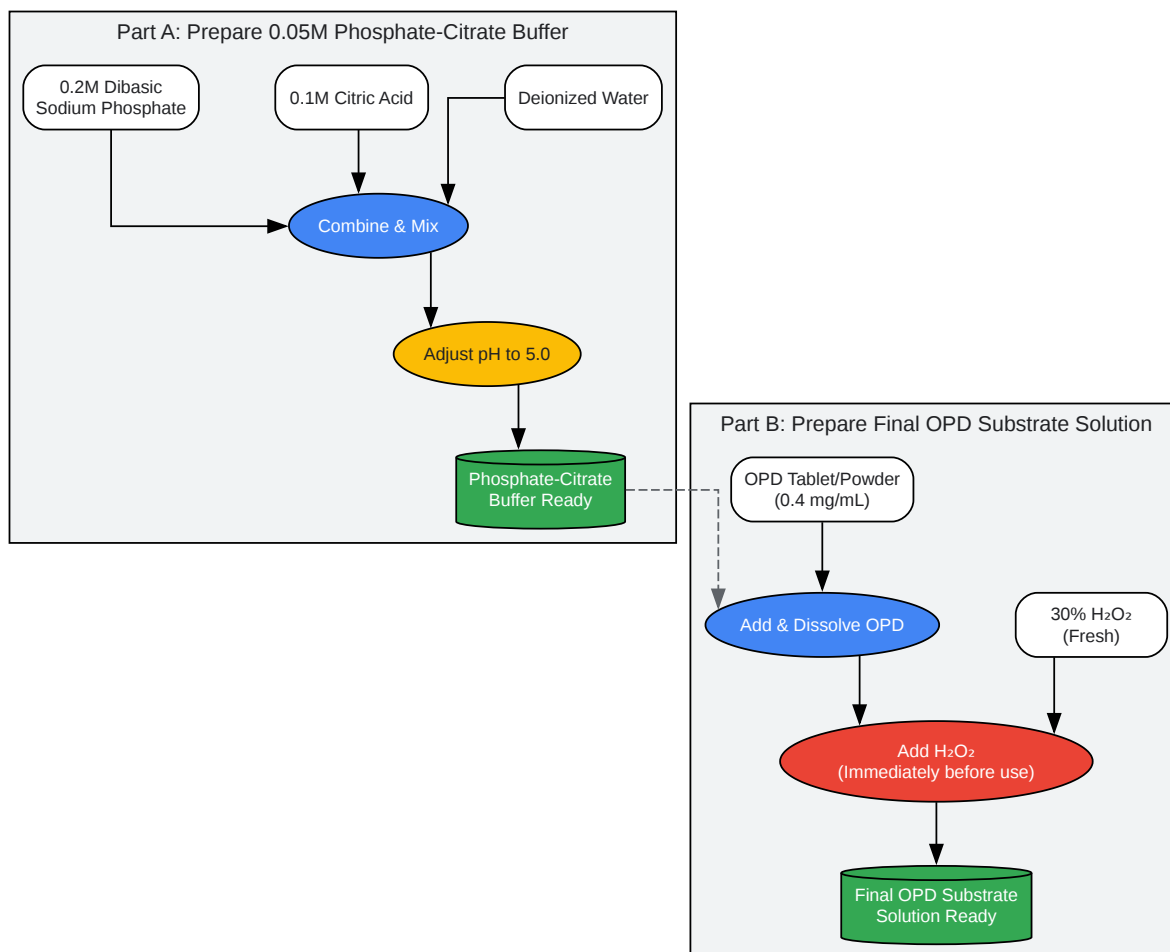
General ELISA Procedure with OPD Substrate

- After completing all incubation steps with antibodies and washing the microplate wells thoroughly, you are ready to add the substrate.
- Prepare the OPD Substrate Solution as described in Protocol 1 or 2 immediately before use.

- Add 200 μ L of the freshly prepared OPD Substrate Solution to each well.[\[1\]](#)[\[8\]](#)
- Incubate the plate at room temperature for approximately 30 minutes. The plate must be protected from direct light during this incubation.[\[1\]](#)[\[6\]](#)
- Endpoint Assay: Stop the reaction by adding 50 μ L of 3 M H_2SO_4 or 3 M HCl to each well.[\[1\]](#)[\[8\]](#) The color will change from yellow-orange to a more stable color.
- Read the absorbance of the wells on a microplate reader. Use a wavelength of 492 nm for stopped reactions or 450 nm for kinetic (non-stopped) assays.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Visualization of the Experimental Workflow

The following diagram illustrates the workflow for preparing the OPD substrate solution from individual components as detailed in Protocol 1.



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Caption: Workflow for preparing OPD substrate solution for ELISA.

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